

Divinyl Tetramethyldisiloxane: A Technical Overview of its Physical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Divinyl tetramethyldisiloxane*

Cat. No.: *B8804842*

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Divinyl tetramethyldisiloxane, a key organosilicon compound, plays a pivotal role in the synthesis of a wide array of silicon-based polymers. Its unique chemical structure, featuring two vinyl functional groups, allows it to serve as a crucial crosslinking agent and monomer in the production of silicone elastomers, resins, and other specialty materials. This technical guide provides an in-depth look at the core physical properties of **divinyl tetramethyldisiloxane**, namely its boiling point and density, supported by experimental context and a conceptual workflow for its application.

Core Physical Properties

The physical characteristics of **divinyl tetramethyldisiloxane** are fundamental to its application in various chemical processes. The boiling point dictates the temperature range for its handling and purification, while its density is critical for accurate measurements and process modeling.

Physical Property	Value	Conditions
Boiling Point	139 °C	Standard atmospheric pressure[1][2][3]
Density	0.811 g/cm ³	At 25 °C[1]
0.809 g/mL	At 25 °C[2]	

Experimental Protocols

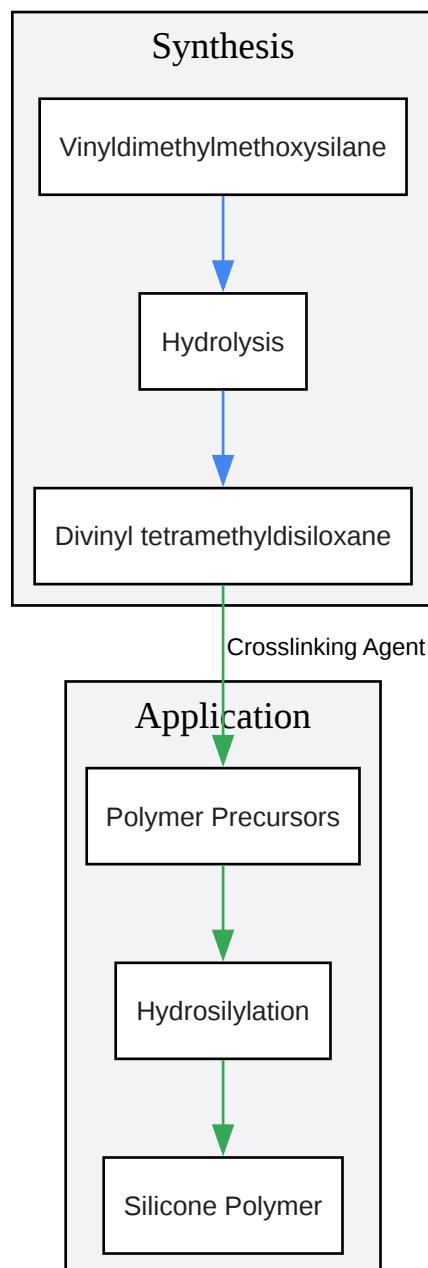
The determination of these physical properties relies on standardized laboratory techniques.

Boiling Point Determination: The boiling point of **divinyl tetramethyldisiloxane** is typically determined through distillation. In this process, the liquid is heated in a distillation apparatus. The temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure, and the liquid actively boils, is recorded as the boiling point. This is a standard method for purifying liquids and determining their boiling points.

Density Measurement: The density of liquid **divinyl tetramethyldisiloxane** is measured using a pycnometer or a digital density meter at a controlled temperature, typically 25 °C. The mass of a known volume of the substance is accurately measured, and the density is calculated by dividing the mass by the volume.

Conceptual Workflow: Synthesis and Application

The following diagram illustrates a simplified workflow from the synthesis of **divinyl tetramethyldisiloxane** to its application in polymer synthesis.



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- To cite this document: BenchChem. [Divinyl Tetramethyldisiloxane: A Technical Overview of its Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8804842#physical-properties-of-divinyl-tetramethyldisiloxane-boiling-point-density]

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